

Navigating the Safety Landscape of p-Cymene: An In-depth Technical Guide

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Compound of Interest

Compound Name: *p*-Cymene

Cat. No.: B1678584

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This technical guide provides a comprehensive overview of the health and safety data for **p-Cymene** (1-methyl-4-(1-methylethyl)-benzene), a naturally occurring aromatic organic compound prevalent in over 100 essential oils and a common intermediate in chemical synthesis.^[1] Adherence to strict safety protocols is paramount when handling this chemical to mitigate potential risks. This document outlines key safety data, detailed experimental methodologies for hazard assessment, and visual workflows to ensure safe laboratory practices.

Core Safety and Physical Properties

p-Cymene is a colorless liquid with a characteristic aromatic odor.^{[2][3]} While it is a valuable compound in various research and development applications, it presents moderate fire hazards and can cause irritation upon contact.^{[4][5]} Understanding its physical and chemical properties is the first step in safe handling.

Table 1: Physical and Chemical Properties of p-Cymene

Property	Value	References
Molecular Formula	C ₁₀ H ₁₄	[6][7]
Molecular Weight	134.22 g/mol	[3][7]
Appearance	Colorless liquid	[2][6]
Odor	Characteristic, aromatic	[3][6]
Boiling Point	177 °C (350.6 °F)	[2][6]
Melting Point	-68 °C (-90.4 °F)	[2][6]
Density	0.857 g/cm ³ at 20 °C	[3][4]
Vapor Pressure	1.5 mmHg at 20 °C	[8][9]
Vapor Density	4.62 (Air = 1)	[2][10]
Solubility in Water	Insoluble	[1][4]

Toxicological Profile

p-Cymene exhibits low to moderate acute toxicity. The primary routes of exposure are inhalation, ingestion, and skin contact.[2] Short-term exposure may cause irritation to the skin, eyes, and respiratory system.[6][8] Ingestion poses an aspiration hazard, which can lead to chemical pneumonitis.[2][5]

Table 2: Acute Toxicity Data for p-Cymene

Test	Species	Route	Value	References
LD ₅₀	Rat	Oral	4750 mg/kg	[5][8]
LD ₅₀	Mouse	Oral	1695 mg/kg	[5][6]
LD ₅₀	Rabbit	Dermal	>5000 mg/kg	[11]
LC ₅₀	Mouse	Inhalation	19500 mg/m ³	[5]
LC ₅₀	Rat	Inhalation (4h)	3 mg/L (ATE)	[6]

LD₅₀ (Lethal Dose, 50%) is the dose required to kill half the members of a tested population. LC₅₀ (Lethal Concentration, 50%) is the concentration of a chemical in the air or water that is expected to cause death in 50% of the test animals.

Flammability and Fire Safety

p-Cymene is a flammable liquid and its vapor can form explosive mixtures with air.^{[12][13]} It is crucial to handle this chemical away from open flames, sparks, and other sources of ignition.^[5]

Table 3: Fire Hazard Data for p-Cymene

Parameter	Value	References
Flash Point	47 °C (116.6 °F) - Closed Cup	^{[2][5][6]}
Autoignition Temperature	435 °C (815 °F)	^{[2][6]}
Lower Explosive Limit (LEL)	0.7 % (V)	^{[4][8][12]}
Upper Explosive Limit (UEL)	5.6 % (V)	^{[4][8][12]}
NFPA 704 Rating	Health: 2, Flammability: 2, Instability: 0	^[10]

The National Fire Protection Association (NFPA) 704 diamond provides a quick visual representation of the health, flammability, instability, and special hazards of a chemical.

Experimental Protocols

Accurate and reproducible safety data are the bedrock of chemical safety management. The following sections detail the methodologies for two critical safety assessments: acute oral toxicity (LD₅₀) and flash point determination.

Acute Oral Toxicity (LD₅₀) Determination (Based on OECD Guideline 401)

This protocol outlines the classical method for determining the median lethal dose (LD₅₀) of a substance when administered orally.

1. Principle: The test substance is administered in graduated single doses to several groups of experimental animals, with one dose per group.[9] Observations of effects and mortality are made over a period of 14 days.[9] The LD₅₀ is then determined statistically from the dose-response data.[9]
2. Test Animals: Healthy, young adult rodents (typically rats or mice) are used.[14] The animals are acclimatized to laboratory conditions before the study.[15] Prior to dosing, animals are fasted overnight but have access to water.[15]
3. Dose Administration: The substance is administered orally by gavage in a single dose.[9] The vehicle used for administering the substance should be non-toxic and should not affect the absorption of the test substance.[15]
4. Observation: Animals are observed for mortality, signs of toxicity (e.g., tremors, convulsions, salivation, diarrhea), and changes in body weight for at least 14 days.[9] The time of death is recorded as precisely as possible.[9]
5. Necropsy: All animals, including those that die during the test and those sacrificed at the end, undergo a gross necropsy to identify any pathological changes.[9]
6. Data Analysis: The LD₅₀ value is calculated using a recognized statistical method, such as the Probit or Logit method.

Flash Point Determination by Pensky-Martens Closed Cup Tester (Based on ASTM D93)

This method determines the lowest temperature at which the application of an ignition source causes the vapors of a specimen to ignite under specified conditions.[4][12]

1. Apparatus: A manual or automated Pensky-Martens closed-cup apparatus is used, consisting of a brass test cup, a lid with an opening for an ignition source, a stirrer, and a heating source.[4]
2. Procedure: A specified volume of the test sample is placed into the test cup.[12] The sample is then heated at a constant, prescribed rate while being continuously stirred.[12]

3. Ignition Test: At regular temperature intervals, the stirring is stopped, and an ignition source (a small flame) is dipped into the vapor space above the liquid for a short, standardized period.
[12]

4. Flash Point Determination: The flash point is the lowest temperature at which a distinct flash is observed inside the cup when the ignition source is applied.[12] The final value is corrected to a standard barometric pressure.[4]

Visualizing Workflows and Pathways

To further aid in the comprehension of complex processes, the following diagrams have been generated using the DOT language.

p-Cymene Metabolic Pathway in *Pseudomonas putida*

The biodegradation of **p-Cymene** by the bacterium *Pseudomonas putida* involves a series of enzymatic reactions that convert it into common metabolic intermediates.[10][16]

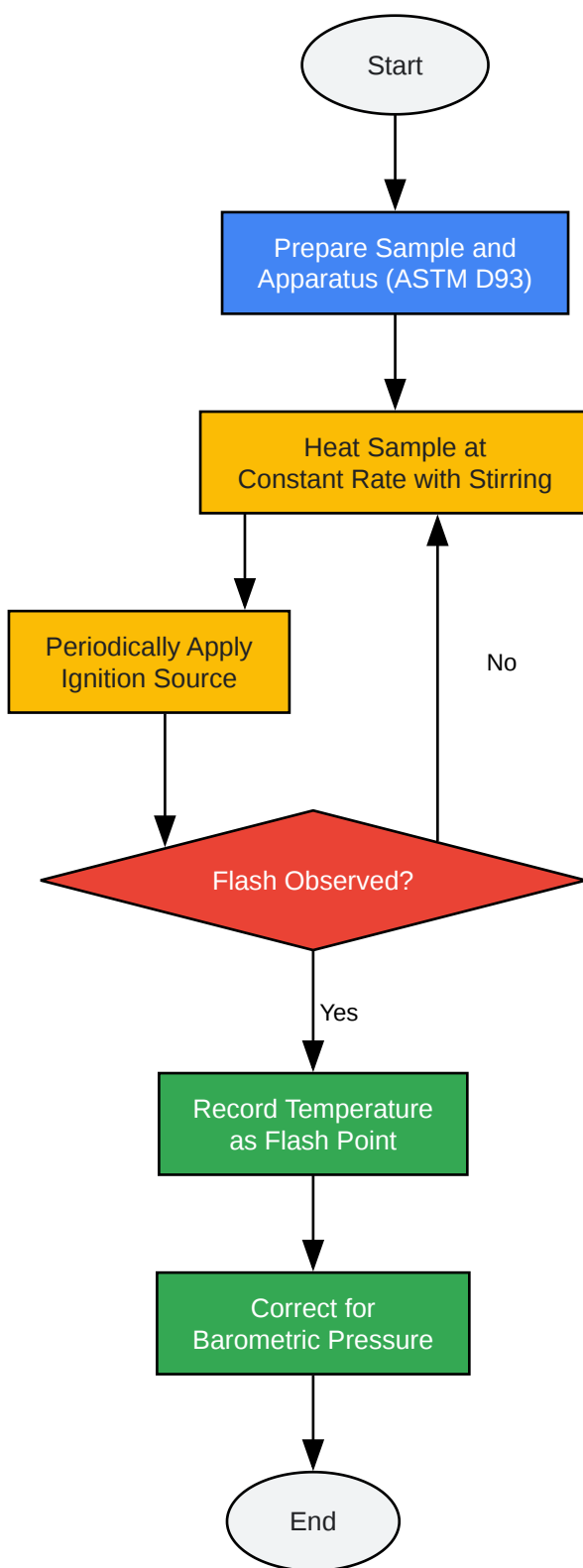


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Caption: Bacterial degradation pathway of **p-Cymene**.

Experimental Workflow for Flash Point Determination

The following diagram illustrates the key steps involved in determining the flash point of a chemical using the Pensky-Martens closed-cup method.

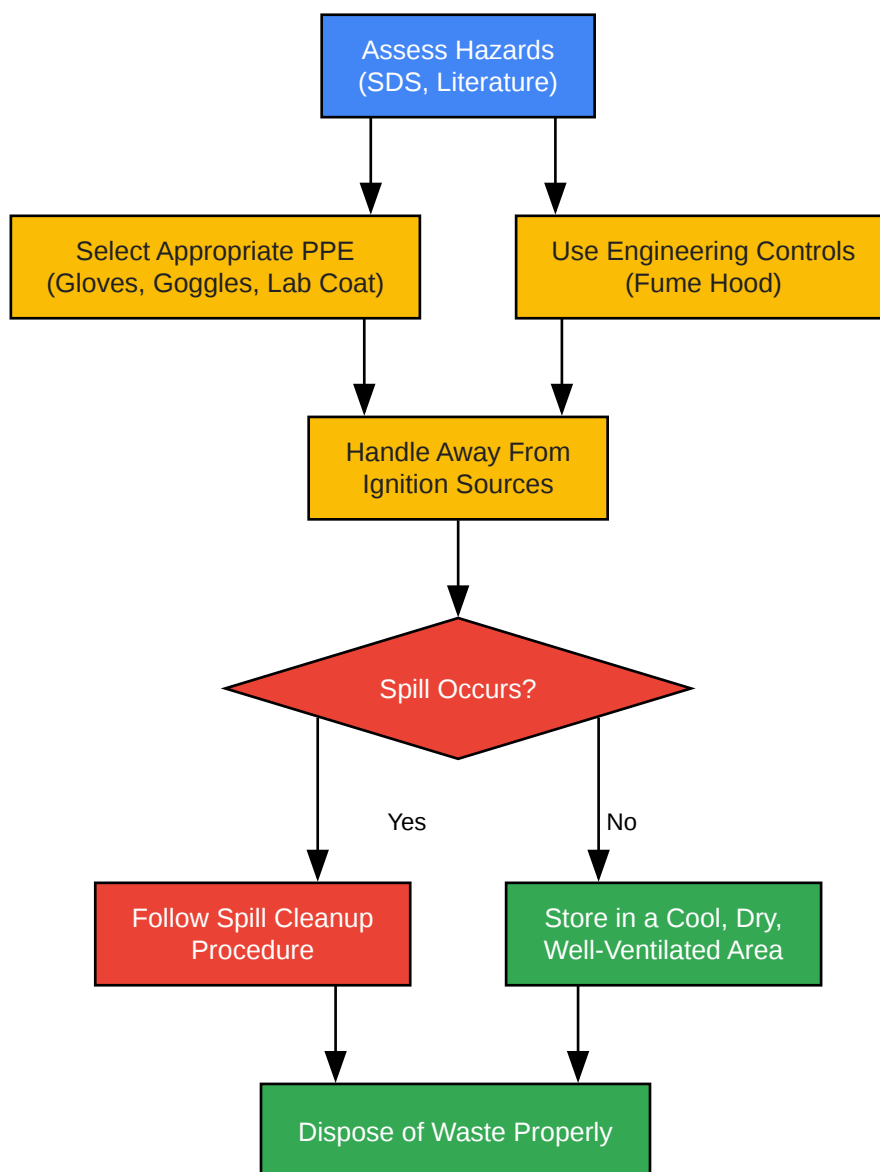


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Caption: Workflow for flash point determination.

Logical Relationship for Safe p-Cymene Handling

This diagram outlines the logical progression of safety considerations and actions for handling **p-Cymene** in a laboratory setting.



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Caption: Safe handling procedures for **p-Cymene**.

Conclusion

p-Cymene, while a valuable chemical for research and development, requires careful handling due to its flammability and potential for irritation. By understanding its toxicological and physical properties, adhering to established experimental protocols for safety assessment, and following logical safety procedures, researchers can minimize risks and ensure a safe laboratory environment. This guide serves as a comprehensive resource to support these efforts.

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